

Personal protective equipment for handling PF-06446846

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Compound of Interest

Compound Name: PF-06446846

Cat. No.: B15574418

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Essential Safety and Handling Guide for PF-06446846

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling the compound **PF-06446846**. The following procedural steps and personal protective equipment (PPE) recommendations are designed to ensure a safe laboratory environment.

Compound Information:

Identifier	Value
Name	PF-06446846
Synonyms	PF846
Molecular Formula	C ₂₂ H ₂₀ ClN ₇ O
Molecular Weight	433.89 g/mol
Form	Solid
Solubility	Slightly soluble in Acetonitrile:Water (1:1) and DMSO (0.1-1 mg/ml)[1][2]
Storage	-20°C[1][2]

Hazard Assessment and General Precautions

While a specific Safety Data Sheet (SDS) for **PF-06446846** is not publicly available, it should be treated as a potent and hazardous compound.[1] All new chemical entities with limited toxicological data should be handled with care.[3] The primary risks associated with handling potent compounds, especially in powdered form, are inhalation and dermal exposure.[3] Therefore, engineering controls and appropriate PPE are paramount.

Personal Protective Equipment (PPE)

A risk assessment should be conducted for all procedures involving **PF-06446846** to determine the appropriate level of protection.[4] The following table summarizes the recommended PPE for handling this compound in both its solid (powder) and liquid (solubilized) forms.

Body Part	Solid Form (Powder)	Liquid Form (Solubilized)
Hands	Double nitrile gloves or Silver Shield gloves under disposable nitrile gloves[5]	Nitrile gloves[6]
Eyes	Chemical splash goggles and a face shield[5][7]	Safety glasses with side shields or chemical splash goggles[5][6]
Body	Disposable lab coat or gown with long sleeves and closed front	Flame-resistant lab coat[6][7]
Respiratory	NIOSH-approved respirator (e.g., N95 or higher)	Not generally required if handled in a fume hood
Feet	Closed-toe shoes[6][7]	Closed-toe shoes[6][7]

Operational Plans: Step-by-Step Handling Procedures

Adherence to the following protocols is essential for the safe handling of **PF-06446846**.

Weighing and Aliquoting the Solid Compound

- Preparation: Before handling the compound, ensure you are wearing the appropriate PPE for solid forms.
- Engineering Controls: Conduct all manipulations of powdered **PF-06446846** within a certified chemical fume hood, a ventilated balance enclosure, or a glove box to minimize inhalation risk.^[3]
- Weighing: Use a dedicated set of spatulas and weighing papers. Tare the balance with the weighing paper. Carefully transfer the desired amount of the compound onto the weighing paper.
- Cleaning: After weighing, carefully clean the spatula and the balance with a solvent-moistened wipe (e.g., 70% ethanol) to remove any residual powder. Dispose of the wipe as chemical waste.
- Storage: Securely close the primary container of **PF-06446846** and return it to its designated storage location at -20°C.

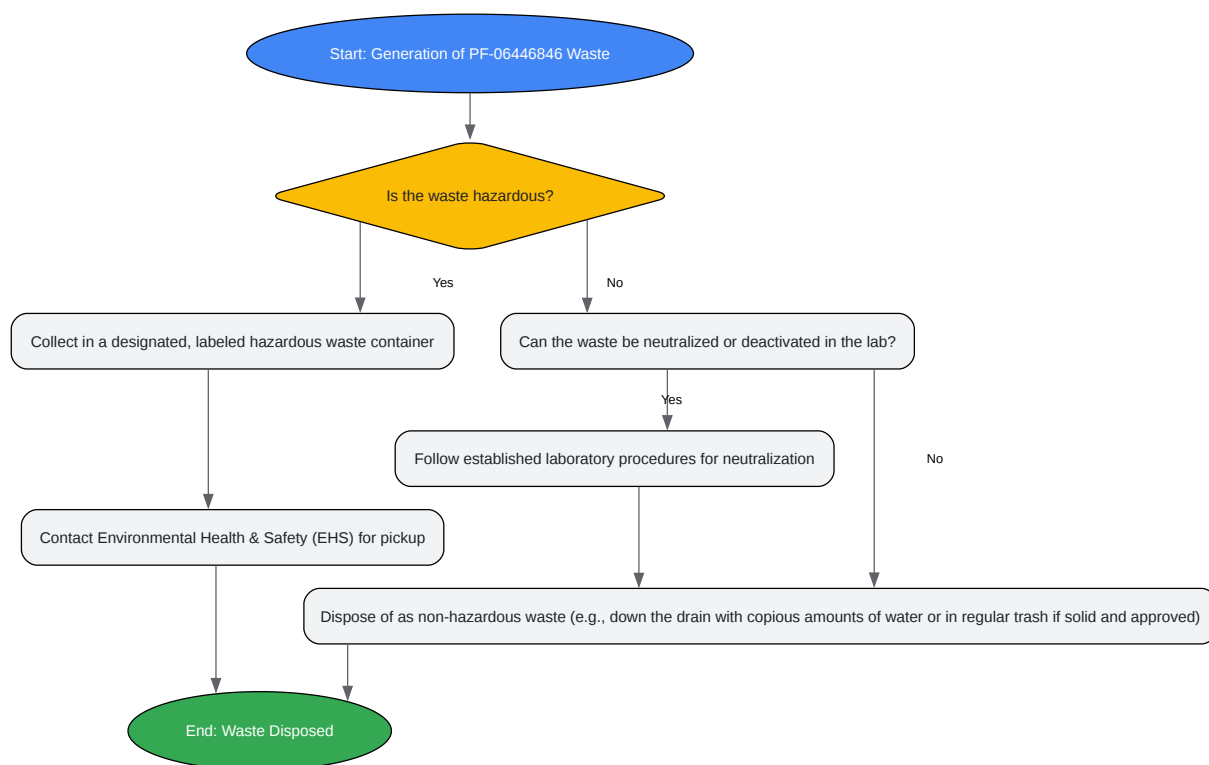
Preparing Stock Solutions

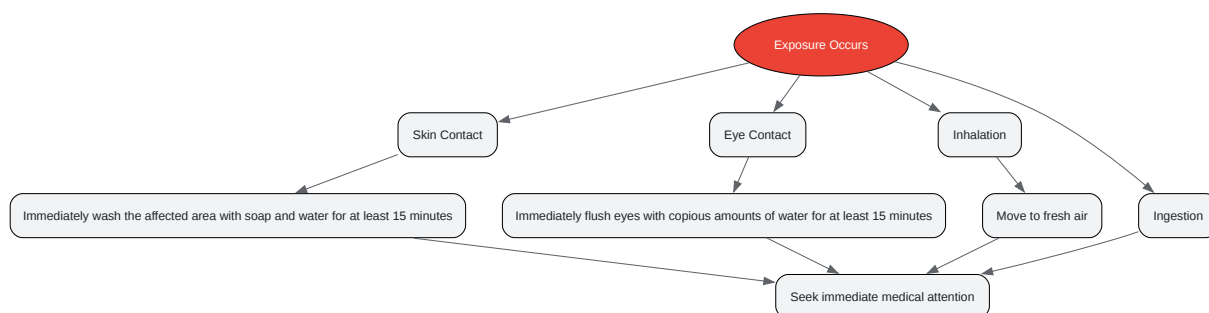
- Preparation: Don the appropriate PPE for handling liquid forms.
- Engineering Controls: All solution preparation should be performed in a chemical fume hood.
- Dissolution: To prepare a stock solution, add the appropriate solvent (e.g., DMSO) to the vial containing the pre-weighed **PF-06446846**.^[8] Cap the vial securely.
- Solubilization: If necessary, gently vortex or sonicate the vial to ensure complete dissolution.
- Labeling: Clearly label the vial with the compound name, concentration, solvent, date of preparation, and your initials.
- Storage: Store the stock solution at -20°C or -80°C for long-term stability.^[9]

Disposal Plan

Proper disposal of chemical waste is crucial to prevent environmental contamination and ensure laboratory safety.

Waste Segregation and Disposal Workflow





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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. caymanchem.com [caymanchem.com]
- 3. cdnmedia.eurofins.com [cdnmedia.eurofins.com]
- 4. 3.1 Laboratory Responsibilities for Personal Protective Equipment | Environment, Health and Safety [ehs.cornell.edu]
- 5. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]

- 6. Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide | Lab Manager [labmanager.com]
- 7. Personal Protective Equipment in Chemistry | Environmental Health and Safety [ehs.dartmouth.edu]
- 8. selleckchem.com [selleckchem.com]
- 9. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Personal protective equipment for handling PF-06446846]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15574418#personal-protective-equipment-for-handling-pf-06446846]

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